

Validating TM471-1 Target Engagement in Cells: A Comparative Guide

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Compound of Interest

Compound Name: TM471-1
CAS No.: 2649008-95-5
Cat. No.: B15544133

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **TM471-1**, a novel covalent inhibitor of Bruton's tyrosine kinase (BTK), with other established BTK inhibitors. It is designed to assist researchers in evaluating the cellular target engagement of **TM471-1** and understanding its performance in the context of current therapeutic alternatives. This document summarizes key experimental data, provides detailed methodologies for crucial assays, and visualizes relevant biological pathways and workflows.

Comparative Analysis of BTK Inhibitors

TM471-1 is a potent and selective covalent inhibitor of BTK, demonstrating high efficacy in preclinical models.^[1] To objectively assess its cellular target engagement, this section compares its performance metrics with those of the well-characterized BTK inhibitors ibrutinib, acalabrutinib, and zanubrutinib.

Table 1: In Vitro Potency and Selectivity of BTK Inhibitors

This table summarizes the half-maximal inhibitory concentrations (IC50) for wild-type BTK, the C481S mutant, and other TEC family kinases. The C481S mutation is a common mechanism of resistance to covalent BTK inhibitors.

Compound	BTK (WT) IC50 (nM)	BTK (C481S) IC50 (nM)	TEC IC50 (nM)	TXK IC50 (nM)
TM471-1	1.3[1]	>40,000[1]	7.9[1]	12.4[1]
Ibrutinib	0.5[2]	>1000	2.9	2.1
Acalabrutinib	3	>1000	18	1.8
Zanubrutinib	<1	>1000	6	62

Table 2: Cellular Activity of BTK Inhibitors

This table presents data on the cellular potency of BTK inhibitors, focusing on the inhibition of BTK autophosphorylation and downstream signaling pathways. Direct comparative data for **TM471-1** in these specific cellular assays is not yet publicly available. The data for other inhibitors is provided for context and as a benchmark for future studies with **TM471-1**.

Compound	Cell Line	Assay	Cellular IC50/EC50 (nM)
TM471-1	-	-	Data not available
Ibrutinib	CLL cells	pBTK (Y223) Inhibition	~10
Acalabrutinib	CLL cells	pBTK (Y223) Inhibition	~8
QL47	Ramos	pBTK (Y223) Inhibition	475[3][4]
QL47	Ramos	pPLCy2 (Y759) Inhibition	318[3][4]

Experimental Protocols

To facilitate the validation of **TM471-1** target engagement in a laboratory setting, this section provides detailed protocols for key experimental assays.

Western Blot for BTK Phosphorylation

This protocol is designed to assess the inhibition of BTK autophosphorylation at tyrosine 223 (Y223) in B-cell lines following treatment with a BTK inhibitor.

Materials:

- B-cell line (e.g., Ramos, TMD8)
- Cell culture medium (e.g., RPMI-1640 with 10% FBS)
- **TM471-1** and other BTK inhibitors (dissolved in DMSO)
- Anti-IgM antibody
- RIPA lysis buffer with protease and phosphatase inhibitors
- Primary antibodies: anti-pBTK (Y223), anti-total BTK
- HRP-conjugated secondary antibody
- ECL substrate

Procedure:

- **Cell Culture and Treatment:** Culture the B-cell line to a density of approximately 1×10^6 cells/mL. Treat cells with varying concentrations of **TM471-1** or other inhibitors for 1-2 hours. Include a vehicle control (DMSO).
- **Stimulation:** Stimulate the cells with anti-IgM antibody (e.g., 10 μ g/mL) for 10-15 minutes to induce BTK phosphorylation.
- **Cell Lysis:** Pellet the cells by centrifugation and wash with ice-cold PBS. Lyse the cells with ice-cold RIPA buffer.

- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA or Bradford assay.
- **SDS-PAGE and Western Blotting:** Separate equal amounts of protein on an SDS-PAGE gel and transfer to a PVDF membrane.
- **Immunoblotting:** Block the membrane and incubate with the primary antibody against pBTK (Y223). Subsequently, probe with an HRP-conjugated secondary antibody.
- **Detection:** Visualize the bands using an ECL substrate and an imaging system.
- **Stripping and Re-probing:** The membrane can be stripped and re-probed with an antibody against total BTK to normalize for protein loading.

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful method to confirm direct target engagement in a cellular context by measuring the thermal stabilization of a protein upon ligand binding.

Materials:

- B-cell line
- **TM471-1**
- PBS
- Protease and phosphatase inhibitors
- Equipment for heating samples (e.g., PCR cycler)
- Equipment for cell lysis (e.g., sonicator or freeze-thaw)
- Equipment for protein detection (e.g., Western blot setup or ELISA reader)

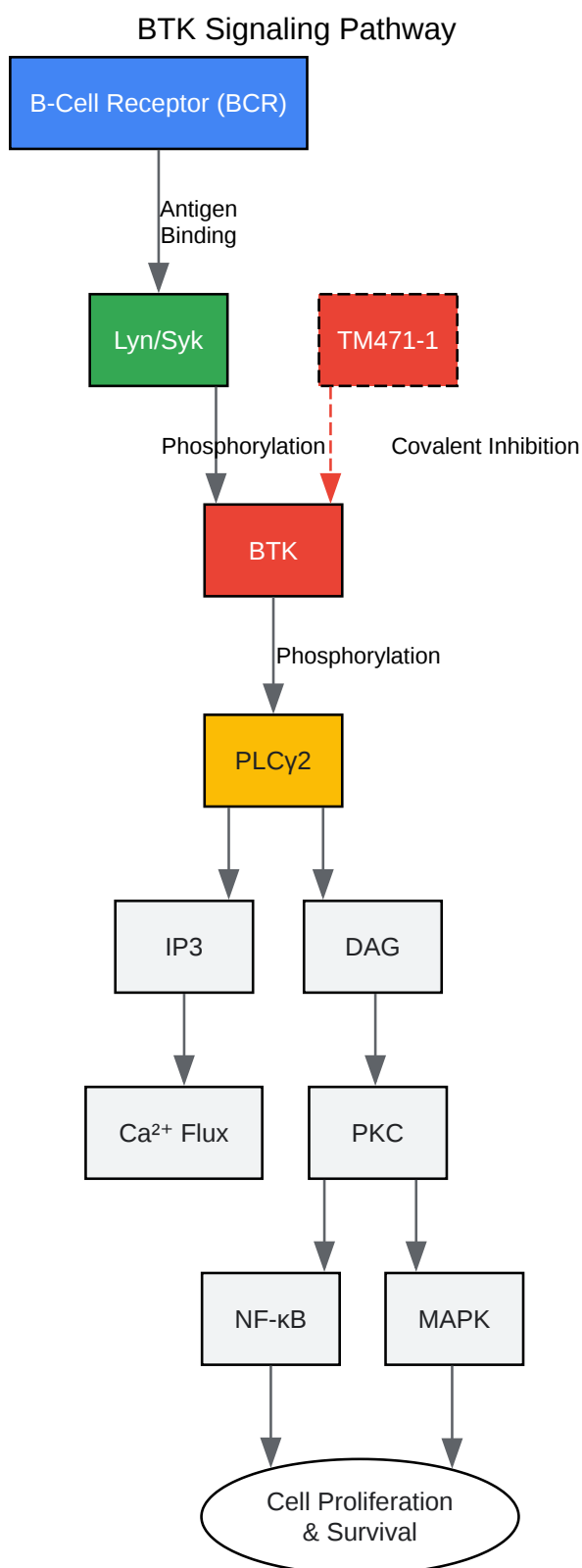
Procedure:

- **Cell Treatment:** Treat intact cells with **TM471-1** or vehicle control for a specified time.

- Heating: Aliquot the cell suspension into PCR tubes and heat them to a range of temperatures (e.g., 40-60°C) for 3 minutes, followed by cooling to room temperature.
- Lysis: Lyse the cells using freeze-thaw cycles or sonication.
- Separation of Soluble Fraction: Centrifuge the lysates at high speed to pellet aggregated proteins.
- Analysis: Collect the supernatant containing the soluble protein fraction and analyze the amount of soluble BTK at each temperature using Western blot or ELISA. A shift in the melting curve to a higher temperature in the presence of **TM471-1** indicates target engagement.

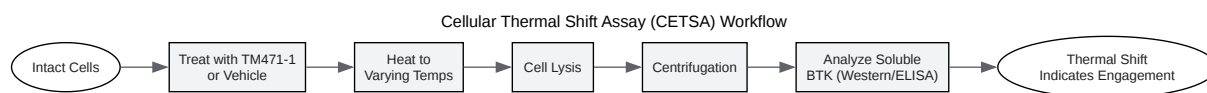
Visualizing Cellular Target Engagement

Diagrams generated using Graphviz provide a clear visual representation of complex biological processes and experimental workflows.



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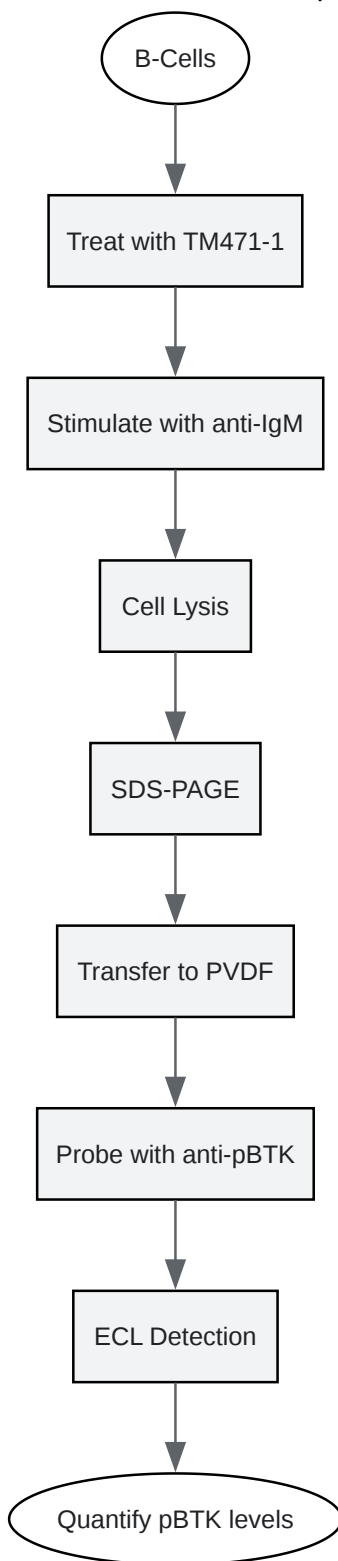
Caption: The B-Cell Receptor (BCR) signaling cascade, with BTK as a key mediator.



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Caption: A streamlined workflow for performing a Cellular Thermal Shift Assay.

Western Blot Workflow for pBTK

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Caption: The experimental steps for analyzing BTK phosphorylation via Western Blot.

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